

Application Notes and Protocols for 2-Fluoro-6-(trifluoromethyl)phenylacetonitrile

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Compound of Interest

Compound Name: 2-Fluoro-6-(trifluoromethyl)phenylacetonitrile

Cat. No.: B065304

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**. The information is compiled from safety data sheets and general laboratory practices for hazardous chemicals.

Chemical and Physical Properties

2-Fluoro-6-(trifluoromethyl)phenylacetonitrile is a chemical intermediate that requires careful handling due to its potential hazards. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	179946-34-0	[1][2]
Molecular Formula	C ₉ H ₅ F ₄ N	[1][2]
Molecular Weight	203.14 g/mol	[1][2]
Appearance	Colorless to pale-yellow liquid	[3]
Boiling Point	229 °C (lit.)	[2][4]
Density	1.363 g/mL at 25 °C (lit.)	[2][4]
Refractive Index	n _{20/D} 1.449 (lit.)	[2][4]
Flash Point	>230 °F (>110 °C)	[2]
Solubility	Low solubility in water; Soluble in common organic solvents like dichloromethane and toluene.	[3]

Safety and Hazard Information

This compound is classified as hazardous.[5] It is toxic if swallowed and causes skin and serious eye irritation.[5]

Hazard Statements:

- H301: Toxic if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1][5]
- P270: Do not eat, drink or smoke when using this product.[1][5]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][5]
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1][5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Handling and Storage Protocols

3.1. Personal Protective Equipment (PPE)

A standardized workflow for donning and using PPE should be followed to ensure personal safety.



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Caption: Personal Protective Equipment (PPE) Workflow.

3.2. Handling Procedures

- Always work in a well-ventilated area, preferably within a chemical fume hood.[1][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Do not get in eyes, on skin, or on clothing.[6]
- Wash hands and face thoroughly after handling.[5]

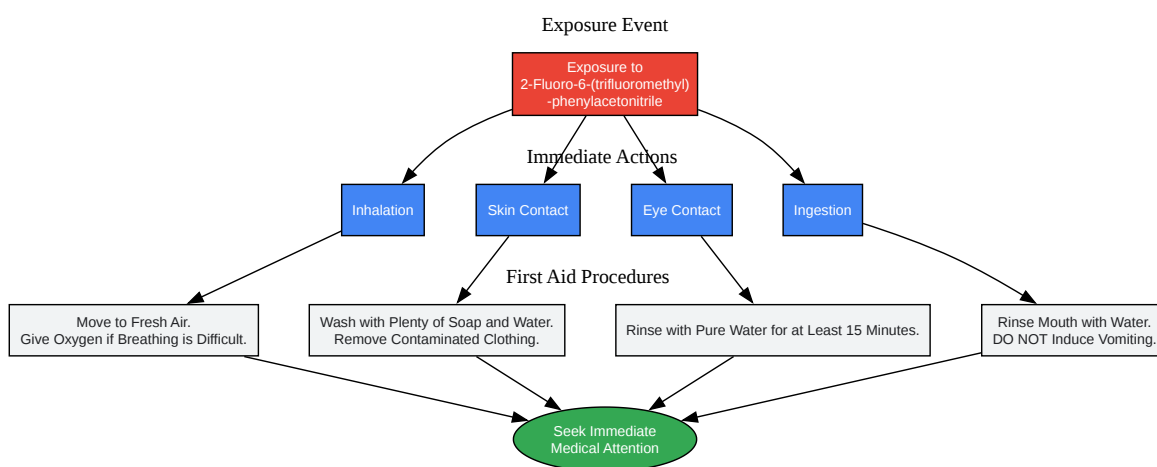
- Do not eat, drink, or smoke when using this product.[1][5]

3.3. Storage Conditions

- Store in a cool, dry, and well-ventilated area.[3][6]
- Keep the container tightly closed.[3][5][6]
- Refrigeration is recommended for long-term storage.[2]
- Store away from incompatible materials such as oxidizing agents, acids, and bases.[3][6]
- Store in a locked-up location.[5]

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures immediately.



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Caption: Emergency First Aid Decision Tree.

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.^[1]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.^[1]
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.^[1]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[1]

General Experimental Protocol

While specific experimental applications for **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** are not detailed in publicly available literature, a general protocol for its use as a reagent in a chemical synthesis is provided below. This protocol should be adapted based on the specific reaction requirements.

Objective: To use **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** as a starting material or intermediate in a chemical reaction.

Materials:

- **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**
- Appropriate reaction solvent(s)
- Other reactants as required by the specific synthesis
- Reaction vessel (e.g., round-bottom flask)
- Stirring apparatus (e.g., magnetic stirrer and stir bar)
- Inert atmosphere setup (e.g., nitrogen or argon line), if required

- Heating or cooling apparatus, as needed
- Standard laboratory glassware for workup and purification

Procedure:

- Reaction Setup:
 - Ensure the fume hood is operational and the sash is at the appropriate height.
 - Assemble the reaction glassware. Ensure all glassware is clean and dry.
 - If the reaction is air or moisture sensitive, assemble the apparatus for an inert atmosphere.
- Charging the Reaction Vessel:
 - Under an inert atmosphere if necessary, add the solvent(s) and other solid reactants to the reaction vessel.
 - Carefully measure the required volume of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** using a calibrated pipette or syringe.
 - Slowly add the **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** to the reaction mixture with stirring.
- Reaction:
 - Maintain the desired reaction temperature using a heating mantle, oil bath, or cooling bath.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS, LC-MS).
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction mixture appropriately (e.g., by adding water or a specific quenching agent).

- Perform an extraction to separate the product from the aqueous layer using a suitable organic solvent.
- Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), and filter.
- Purification:
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Purify the crude product using an appropriate technique such as column chromatography, distillation, or recrystallization.
- Waste Disposal:
 - Dispose of all chemical waste, including solvents and reaction residues, in appropriately labeled hazardous waste containers according to institutional and local regulations.[1]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6][7] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6][7] Do not empty into drains.[6]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) from the manufacturer before handling this chemical and follow all applicable safety regulations and institutional protocols.

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